

An In-depth Technical Guide to the Safety and Handling of 2-Methoxypropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxypropane

Cat. No.: B122115

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling guidelines for **2-methoxypropane** (also known as isopropyl methyl ether). The information is intended to equip laboratory personnel with the knowledge necessary to handle this chemical safely, minimizing risks and ensuring a secure working environment.

Chemical and Physical Properties

2-Methoxypropane is a colorless, highly volatile, and flammable ether.^[1] Its low boiling point and polarity make it a useful solvent in various organic synthesis applications.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Methoxypropane**

| Property | Value | Reference(s) |
|-----------------------------|---|--------------|
| Synonyms | Isopropyl methyl ether, Methyl isopropyl ether | [2][3] |
| CAS Number | 598-53-8 | [4] |
| Molecular Formula | C ₄ H ₁₀ O | [4] |
| Molecular Weight | 74.12 g/mol | [4] |
| Appearance | Clear, colorless liquid | [1] |
| Boiling Point | 31-32 °C | [1] |
| Density | 0.805 g/mL | [5] |
| Flash Point | -18°F (-27.8°C) (for the related Isopropyl ether) | [6] |
| Lower Explosive Limit (LEL) | 1.4% (for the related Isopropyl ether) | [6] |
| Upper Explosive Limit (UEL) | 7.9% (for the related Isopropyl ether) | [6] |
| Solubility in Water | 88.42 g/L at 10°C | [1] |

Hazard Identification and Classification

2-Methoxypropane is classified as a highly flammable liquid and a skin irritant.[2] Due to its high volatility and low flash point, it poses a significant fire and explosion hazard. Vapors are heavier than air and can travel to a source of ignition and flash back.[7]

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.[2]
- H315: Causes skin irritation.[2]

GHS Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[8]
- P233: Keep container tightly closed.[8]
- P240: Ground/bond container and receiving equipment.[8]
- P241: Use explosion-proof electrical/ventilating/lighting equipment.[8]
- P242: Use only non-sparking tools.[8]
- P243: Take precautionary measures against static discharge.[8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[8]

Toxicology and Health Effects

2-Methoxypropane is considered to have low acute toxicity.[9] However, exposure can cause irritation and other health effects.

- Inhalation: Inhalation of high concentrations of vapor may cause irritation of the respiratory tract and could lead to a lowering of consciousness.[10]
- Skin Contact: Causes skin irritation.[2] Prolonged or repeated contact may lead to dry skin.[7]
- Eye Contact: May cause redness and pain.[7]
- Ingestion: Ingestion may cause abdominal pain, dizziness, nausea, and vomiting.[7]

Toxicological Data:

| Endpoint | Value | Species | Reference(s) |
|-----------------|----------------|---------|--------------|
| Oral LD50 | >2000 mg/kg bw | Rat | [9] |
| Dermal LD50 | >2000 mg/kg bw | Rat | [9] |
| Inhalation LC50 | 85 mg/L | Rat | [9] |

Occupational Exposure Limits

Currently, there are no established Threshold Limit Values (TLV) from the American Conference of Governmental Industrial Hygienists (ACGIH) or Permissible Exposure Limits (PEL) from the Occupational Safety and Health Administration (OSHA) specifically for **2-methoxypropane**.^[10] For the structurally similar compound, isopropyl ether (diisopropyl ether), the following exposure limits have been established:

- OSHA PEL: 500 ppm (2,100 mg/m³) TWA.^[6]
- NIOSH REL: 500 ppm (2,100 mg/m³) TWA.^[11]
- ACGIH TLV: 250 ppm (1,040 mg/m³) TWA; 310 ppm (1,300 mg/m³) STEL.^[11]

Given the lack of specific limits for **2-methoxypropane**, it is prudent to adhere to the limits for isopropyl ether as a conservative measure.

Handling and Storage

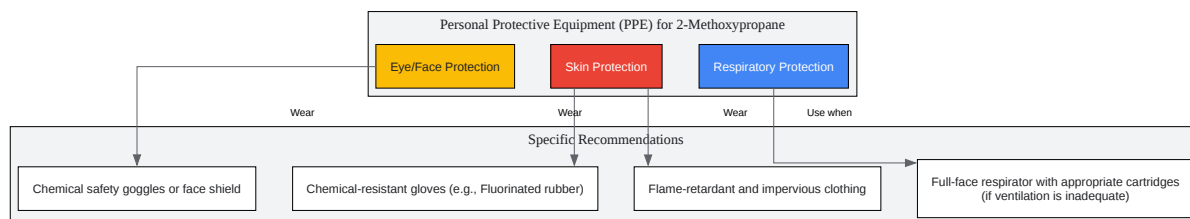
Proper handling and storage procedures are critical to minimize the risks associated with **2-methoxypropane**.

- Handling:
 - Always handle in a well-ventilated area, preferably within a chemical fume hood.^[9]
 - Use non-sparking tools and explosion-proof equipment.^[8]
 - Ground and bond containers when transferring material to prevent static discharge.^[8]
 - Avoid contact with skin and eyes.^[12]
 - Do not eat, drink, or smoke when using this product.^[8]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.^[12]

- Keep away from heat, sparks, open flames, and other ignition sources.[8]
- Store separately from strong oxidizing agents and strong acids.[7][10]
- Ethers are prone to forming explosive peroxides upon exposure to air and light.[13]
Containers should be dated upon receipt and opening, and tested for peroxides periodically.[14]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **2-methoxypropane** to prevent exposure.



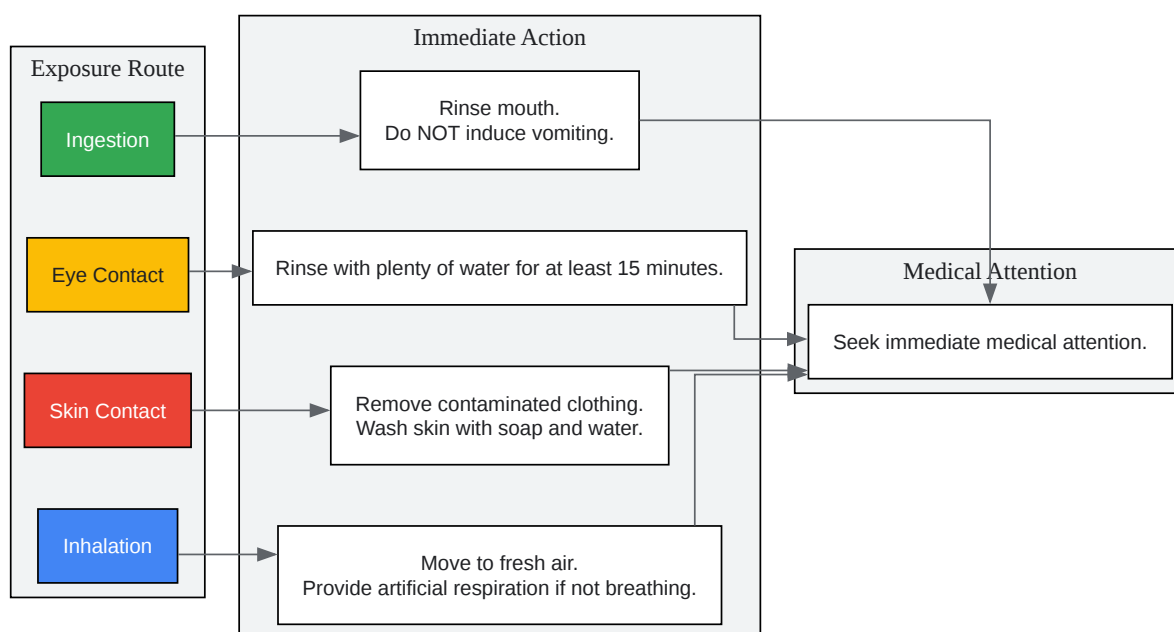
[Click to download full resolution via product page](#)

PPE Selection for **2-Methoxypropane**

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[3][15]
- Skin Protection: Wear chemical-resistant gloves (e.g., fluorinated rubber) and flame-retardant, impervious clothing.[3][9]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a full-face respirator with appropriate organic vapor cartridges.[3][9]

First Aid Measures

In the event of exposure, immediate first aid is crucial.



[Click to download full resolution via product page](#)

First Aid for **2-Methoxypropane** Exposure

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[7][13]
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.[7][13]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[7][13]

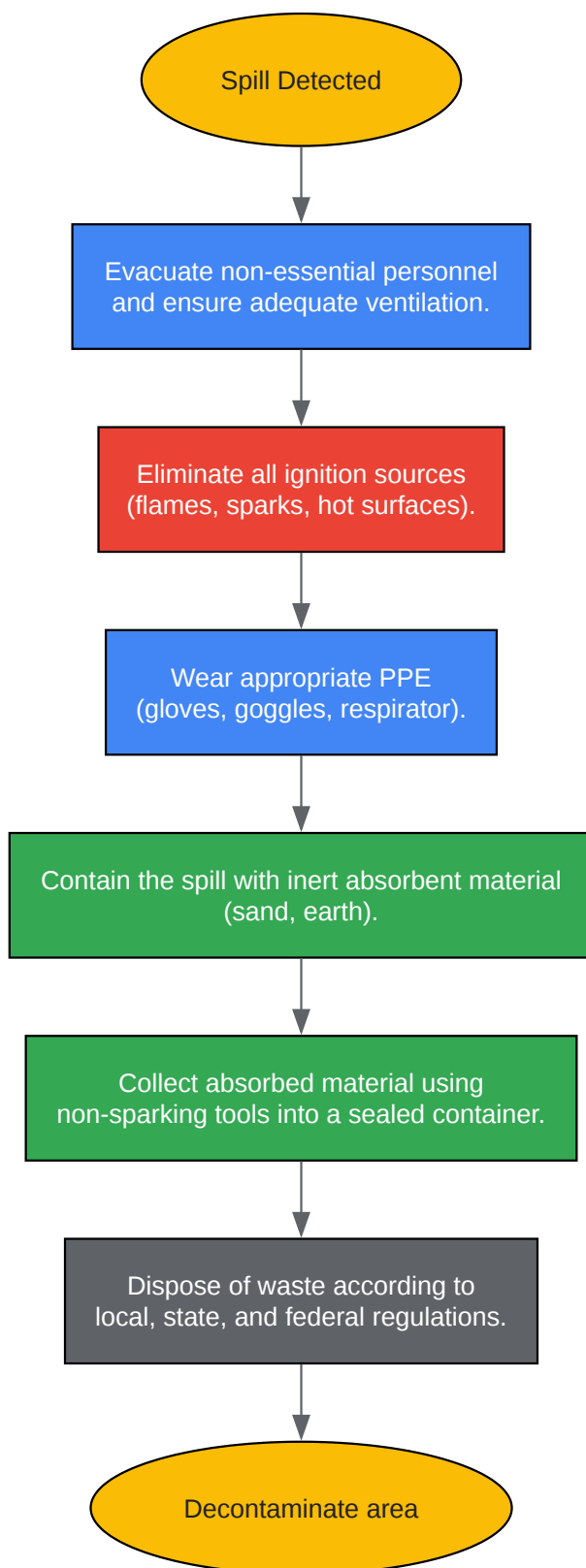
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[\[7\]](#)[\[13\]](#)

Firefighting and Accidental Release Measures

Firefighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[3\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[\[16\]](#)
- Specific Hazards: Vapors are heavier than air and may form explosive mixtures with air.[\[7\]](#) Containers may explode when heated.[\[17\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[\[3\]](#) [\[17\]](#)

Accidental Release:



[Click to download full resolution via product page](#)

Chemical Spill Response Workflow

- Personal Precautions: Evacuate personnel to safe areas. Ensure adequate ventilation. Remove all sources of ignition.[3][13]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[3]
- Containment and Cleanup: Absorb the spill with inert material (e.g., sand, earth) and collect it into a suitable, closed container for disposal using non-sparking tools.[3][7]

Experimental Protocols for Safety Assessment

The following are summaries of standard experimental protocols relevant to assessing the safety of **2-methoxypropane**.

9.1. Flash Point Determination (ASTM D56 and D93)

- Objective: To determine the lowest temperature at which the vapors of a liquid will ignite with an ignition source.[1][18]
- Methodology (Tag Closed-Cup Tester - ASTM D56):
 - A pre-cooled sample is placed in the test cup and sealed.[1]
 - The sample is heated at a slow, constant rate.[1]
 - An ignition source is introduced into the vapor space at regular temperature intervals.[1]
 - The flash point is the lowest temperature at which a distinct flash is observed.[1]
- Methodology (Pensky-Martens Closed-Cup Tester - ASTM D93):
 - A brass test cup is filled with the sample and closed with a lid.[19]
 - The sample is heated and stirred at a specified rate.[19]
 - The ignition source is periodically directed into the cup while stirring is paused.[19]

- The flash point is the temperature at which a flash spreads throughout the inside of the cup.[19]

9.2. Acute Dermal Irritation/Corrosion (OECD 404)

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.[20]
- Methodology:
 - The test substance is applied in a single dose to a small area of the skin of a laboratory animal (typically a rabbit).[9][18]
 - The application site is covered with a semi-occlusive dressing for a 4-hour exposure period.[9][18]
 - After exposure, the residual substance is removed.[9]
 - The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) and scored.[4][18]
 - The reversibility of any observed effects is monitored for up to 14 days.[4]

9.3. Acute Oral and Inhalation Toxicity (OECD 401, 403, 425)

- Objective: To determine the median lethal dose (LD50) or lethal concentration (LC50) of a substance.
- Methodology (Acute Oral Toxicity - OECD 401/425):
 - The test substance is administered orally by gavage in graduated doses to several groups of experimental animals (usually rats).[2]
 - Animals are observed for signs of toxicity and mortality over a period of 14 days.[21]
 - The LD50, the statistically derived single dose expected to cause death in 50% of the animals, is calculated.[2]
- Methodology (Acute Inhalation Toxicity - OECD 403):

- Animals (usually rats) are exposed to the test substance as a vapor or aerosol in an inhalation chamber for a set period (typically 4 hours).[15][22]
- Multiple concentration groups are used to establish a dose-response relationship.[23]
- Animals are observed for toxic effects and mortality during and after exposure for at least 14 days.[23]
- The LC50, the concentration expected to cause death in 50% of the test animals, is determined.[15]

9.4. Peroxide Testing in Ethers

- Objective: To detect the presence of potentially explosive peroxides in ether solvents.
- Methodology (Potassium Iodide Test):
 - To 10 mL of the ether, add 1 mL of a freshly prepared 10% (w/v) potassium iodide solution and a few drops of hydrochloric acid.[13]
 - Shake the mixture. A yellow to brown color in the aqueous layer indicates the presence of peroxides.[13][24]
 - For confirmation, a few drops of starch solution can be added; a blue-black color indicates the presence of iodine, and therefore peroxides.[13]
- Methodology (Test Strips):
 - Commercial peroxide test strips are immersed in the solvent for a specified time.[13][25]
 - The color change on the strip is compared to a color chart to determine the peroxide concentration.[13]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. matestlabs.com [matestlabs.com]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Acute dermal irritation/corrosion: OECD 404 | PPTX [slideshare.net]
- 5. [PDF] OECD GUIDELINE FOR THE TESTING OF CHEMICALS The Up-and-Down Procedure for Acute Oral Toxicity: Proposed Test Guideline | Semantic Scholar [semanticscholar.org]
- 6. ISOPROPYL ETHER | Occupational Safety and Health Administration [osha.gov]
- 7. testinglab.com [testinglab.com]
- 8. Acute Inhalation Toxicity OECD 403 - Altogen Labs [altogenlabs.com]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 10. oecd.org [oecd.org]
- 11. Isopropyl ether - IDLH | NIOSH | CDC [cdc.gov]
- 12. img.waimaoniu.net [img.waimaoniu.net]
- 13. docs.csg.ed.ac.uk [docs.csg.ed.ac.uk]
- 14. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 15. Acute inhalation toxicity | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 16. Basics of Pensky-Martens closed-cup flash point testing | Anton Paar Wiki [wiki.anton-paar.com]
- 17. Acute Dermal Irritation OECD 404 - Toxicology IND Services [toxicology-ind.com]
- 18. nucro-technics.com [nucro-technics.com]
- 19. Pensky–Martens closed-cup test - Wikipedia [en.wikipedia.org]
- 20. data.nts.gov [data.nts.gov]
- 21. oecd.org [oecd.org]
- 22. oecd.org [oecd.org]
- 23. eurolab.net [eurolab.net]
- 24. wikieducator.org [wikieducator.org]

- 25. Peroxide Formation | Department of Chemistry and Biochemistry [chemistry.osu.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of 2-Methoxypropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122115#2-methoxypropane-safety-and-handling-guidelines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com